

Comparative Analysis of Acedoben Sodium and Its Derivatives: A Guide for Researchers

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Compound of Interest

Compound Name: *Acedoben sodium*

CAS No.: *29305-16-6*

Cat. No.: *B12384021*

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This guide provides a comparative analysis of **Acedoben sodium** and its synthesized derivatives for researchers, scientists, and drug development professionals. Due to the limited availability of public data on derivatives of **Acedoben sodium** (4-acetamidobenzoic acid) with immunomodulatory or antiviral properties, this guide focuses on a comparative study of Schiff base derivatives of the closely related analog, 4-acetamido-3-aminobenzoic acid, which have been evaluated for their antimicrobial activity.

Acedoben sodium is a component of the immunomodulatory and antiviral drug Inosine Pranobex.[1][2] While the immunomodulatory effects of Acedoben within this complex are of significant interest, the exploration of its derivatives has led to the discovery of compounds with alternative biological activities.

Chemical Structures

Acedoben (4-acetamidobenzoic acid) is a derivative of p-aminobenzoic acid (PABA).[3] The derivatives discussed in this guide are Schiff bases synthesized from 4-acetamido-3-

aminobenzoic acid.

Comparative Performance Data

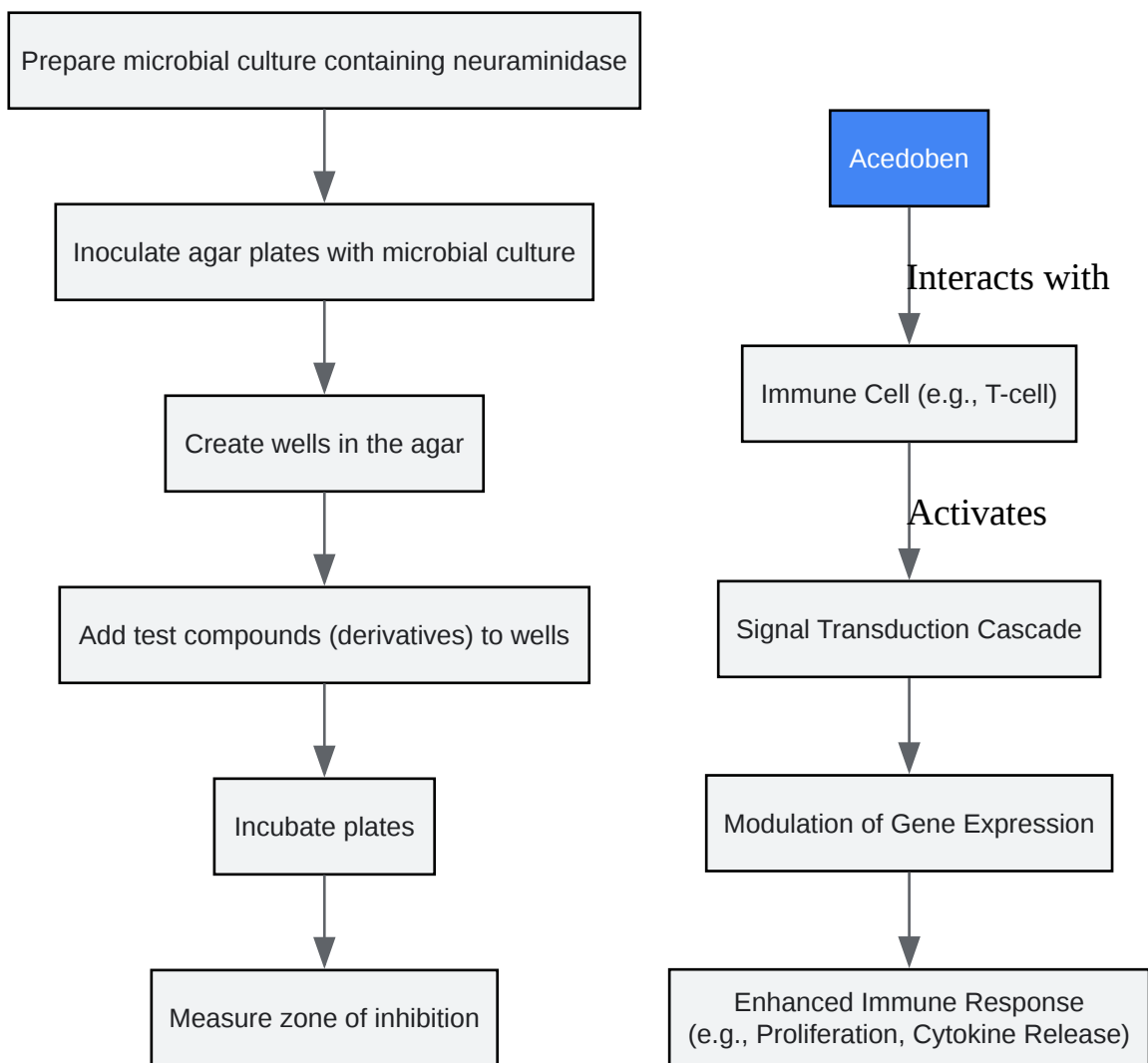
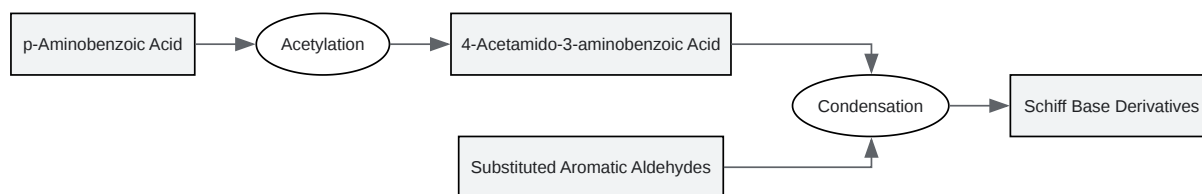
The following table summarizes the antimicrobial activity of a series of 4-acetamido-3-(benzylideneamino)benzoic acid derivatives against neuraminidase-containing microbes. The data is presented as the zone of inhibition in millimeters.

Compound ID	Substituent on Benzylidene Ring	Zone of Inhibition (mm) at 125 µg/ml[4]
5k	4-methoxy	16 ± 2.5
5l	3,4-dimethoxy	16 ± 2.5
5m	3,4,5-trimethoxy	16 ± 2.5
5n	4-hydroxy-3-methoxy	16 ± 2.5
5o	4-chloro	16 ± 2.5
5p	4-fluoro	16 ± 2.5
5q	4-nitro	16 ± 2.5
5x	Not specified	16 ± 2.5
5y	Not specified	16 ± 2.5

Experimental Protocols

Synthesis of 4-acetamido-3-(benzylideneamino)benzoic acid Derivatives[4]

A series of Schiff base derivatives were synthesized by reacting various aromatic aldehydes with 4-acetamido-3-aminobenzoic acid. The general synthetic pathway is illustrated below.



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References

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- 2. Inosine Pranobex: A Key Player in the Game Against a Wide Range of Viral Infections and Non-Infectious Diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Novel Para-Aminobenzoic Acid Analogs and Their Potential Therapeutic Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 4. rjptonline.org [rjptonline.org]
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